

An In-depth Technical Guide to Neogen's Food Allergen Testing

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Compound of Interest

Compound Name:	Neogen
CAS No.:	182295-87-0
Cat. No.:	B1678167

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This guide provides researchers, scientists, and drug development professionals with a comprehensive technical overview of **Neogen's** food allergen testing solutions. It details the core technologies, data presentation, and experimental protocols for their primary testing platforms.

Introduction to Neogen's Allergen Testing Portfolio

Undeclared allergens are a leading cause of food recalls, making robust allergen detection a critical component of food safety programs.[1] **Neogen** offers a comprehensive suite of user-friendly diagnostic kits for the detection of a wide array of food allergens.[2][3] These solutions are designed for accuracy and speed, enabling producers to monitor raw materials, finished products, and production environments to prevent cross-contamination.[1][4] The primary methodologies employed are Enzyme-Linked Immunosorbent Assays (ELISAs) for quantitative analysis and Lateral Flow Devices (LFDs) for rapid, qualitative screening.

Core Technologies

Neogen's food allergen detection platforms are centered around immunoassay principles, leveraging the high specificity of antibody-antigen interactions.

Quantitative Analysis: Veratox® and BioKits® ELISA Tests

For quantitative and semi-quantitative analysis, **Neogen** offers the Veratox® and BioKits® product lines, which are sandwich ELISA (S-ELISA) tests. These microwell assays are designed to provide precise, numerical measurements of allergen concentrations, typically in parts per million (ppm). The Veratox® line is noted for its rapid time-to-result, often around 30 minutes after sample extraction. The BioKits® line also provides quantitative results with assay times of approximately 90 minutes post-extraction.

A specialized line, Veratox® VIP, offers enhanced sensitivity for detecting very low levels of allergens, particularly in highly processed or complex food matrices.

Qualitative Screening: Reveal® and Reveal® 3-D Lateral Flow Devices

For rapid, on-site screening, **Neogen** provides the Reveal® and Reveal® 3-D lines of lateral flow devices. These immunochromatographic strip tests are designed for the quick determination of the presence of target allergens. The Reveal® 3-D tests are particularly notable for their three-line readout, which includes a control line to confirm test functionality, a test line to indicate the presence of the allergen, and an overload line to prevent false negatives at high allergen concentrations. Results are typically available within 5 to 10 minutes after sample extraction.

Data Presentation: Performance Specifications

The following tables summarize the quantitative performance data for a selection of **Neogen's** Veratox® and Reveal® 3-D allergen test kits. This data is essential for researchers to select the appropriate assay for their specific needs.

Veratox® ELISA Test Kits: Range of Quantitation and Cross-Reactivity

Allergen	Range of Quantitation	Known Cross-Reactivity and/or Interferences
Almond	2.5 - 25 ppm total almond	Apple seed, sunflower seed, and the pit/stone/seed of common Prunus genus foods (e.g., apricot, cherries, nectarines, peaches, plums). Interferences have been identified with the seed/stone/pit but not with the seedless fruit flesh.
Casein	2.5 - 15 ppm non-fat dried milk	No significant cross-reactivity reported.
Coconut	1.0 - 25 ppm coconut protein	Brazil nut, cashew, cherry pit, hazelnut, oat, peach pit, poppy seed, pumpkin seed, or sunflower seed. Potentially flax/linseed.
Crustacea	2.5 - 25 ppm crustacea	No identified cross-reactivity or interference.
Egg	2.5 - 25 ppm whole dried egg	No identified cross-reactivity or interference.
Gliadin	5 - 50 ppm gliadin	Detects gluten from wheat, rye, and barley.
Gliadin R5	2.5 - 40 ppm gliadin	Detects gluten from wheat, rye, and barley.
Hazelnut	2.5 - 25 ppm hazelnut	No significant cross-reactivity reported.
Mustard	2.5 - 25 ppm mustard	No significant cross-reactivity reported.
Peanut	2.5 - 25 ppm peanut	No significant cross-reactivity reported.

Sesame	2.5 - 25 ppm sesame	No significant cross-reactivity reported.
Soy	2.5 - 25 ppm soy	No significant cross-reactivity reported.
Total Milk	2.5 - 25 ppm non-fat dried milk	No significant cross-reactivity reported.

Reveal® 3-D Lateral Flow Devices: Limit of Detection (LOD)

Allergen	Limit of Detection (LOD) in Rinse Water/Food	Limit of Detection (LOD) on Environmental Surfaces
Almond	5 ppm	3 - 4 μ g/100 cm ²
Crustacea	5 - 10 ppm	40 μ g/100 cm ² (cooked prawn extract)
Egg	5 ppm	10 μ g/100 cm ²
Gluten	5 ppm	5 μ g/100 cm ²
Hazelnut	5 - 10 ppm	10 μ g/100 cm ²
Peanut	5 ppm	3 - 4 μ g/100 cm ²
Sesame	5 - 10 ppm	5 μ g/100 cm ²
Soy	5 ppm	2 μ g/100 cm ² (soy protein)
Total Milk	5 ppm	20 μ g/100 cm ²

Experimental Protocols

The following sections provide detailed methodologies for performing allergen analysis using Neogen's core testing platforms.

Veratox® ELISA Assay: General Protocol

This protocol outlines the general steps for a sandwich ELISA using a Veratox® kit. Specific details may vary between kits for different allergens.

- Sample Preparation and Extraction:
 - For solid samples, a representative portion is homogenized and extracted using the provided extraction buffer. This often involves a heated water bath incubation to facilitate protein solubilization.
 - Liquid samples, such as rinse water, may be used directly or with minimal dilution in the extraction buffer.
- Assay Procedure:
 - Add controls and extracted samples to the transfer wells.
 - Transfer a defined volume of the contents from the transfer wells to the antibody-coated microwells. Incubate for a specified time to allow the allergen to bind to the capture antibody.
 - Wash the microwells multiple times with a wash buffer to remove unbound material.
 - Add the enzyme-conjugated detector antibody to the microwells and incubate. This allows the detector antibody to bind to the captured allergen.
 - Wash the microwells again to remove any unbound conjugate.
 - Add a substrate solution to the wells. The enzyme on the detector antibody will catalyze a color change.
 - After a final incubation, add a stop solution to halt the reaction.
 - Read the absorbance of each well using a microwell reader at the specified wavelength.
- Data Analysis:
 - A standard curve is generated by plotting the absorbance values of the known standards against their concentrations.

- The concentration of the allergen in the samples is then determined by interpolating their absorbance values on the standard curve.

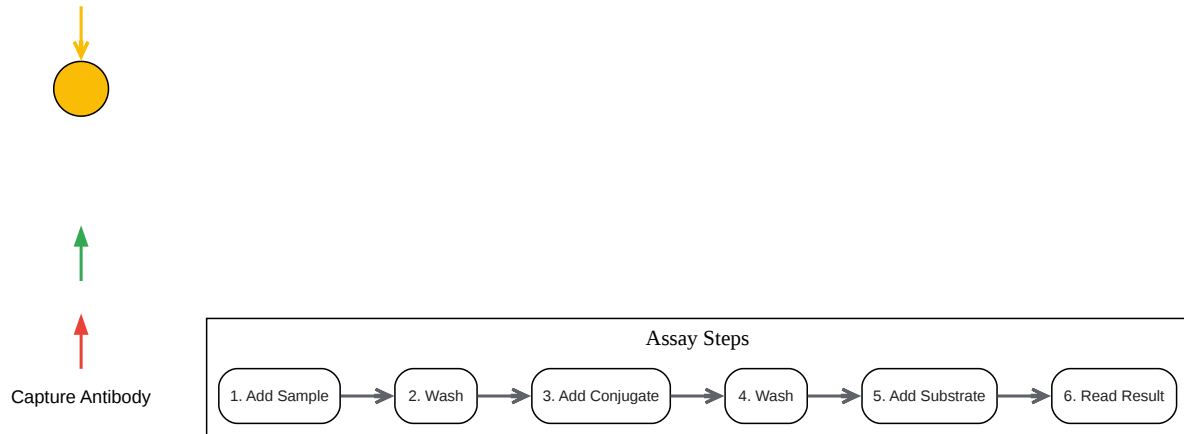
Reveal® 3-D Lateral Flow Assay: General Protocol

This protocol describes the general workflow for using a Reveal® 3-D test strip.

- Sample Collection and Extraction:
 - For environmental surfaces, a swab is used to collect the sample, which is then immersed in an extraction buffer.
 - For liquid samples like rinse water, a specified volume is added to the extraction buffer.
 - The sample is then agitated to ensure thorough mixing and extraction of the allergen.
- Test Procedure:
 - The Reveal® 3-D test device is dipped into the sample extract.
 - The liquid migrates up the test strip via capillary action.
 - The results are read visually after a short incubation period (typically 5-10 minutes).
- Interpretation of Results:
 - Negative: A line appears at the control (C) position, but no line appears at the test (T) position.
 - Positive: Lines appear at both the control (C) and test (T) positions.
 - High Positive/Overload: A line appears at the control (C) position, and the overload (O) line may be faint or absent, while the test (T) line may also be faint or absent. This indicates a high concentration of the allergen.
 - Invalid: No line appears at the control (C) position.

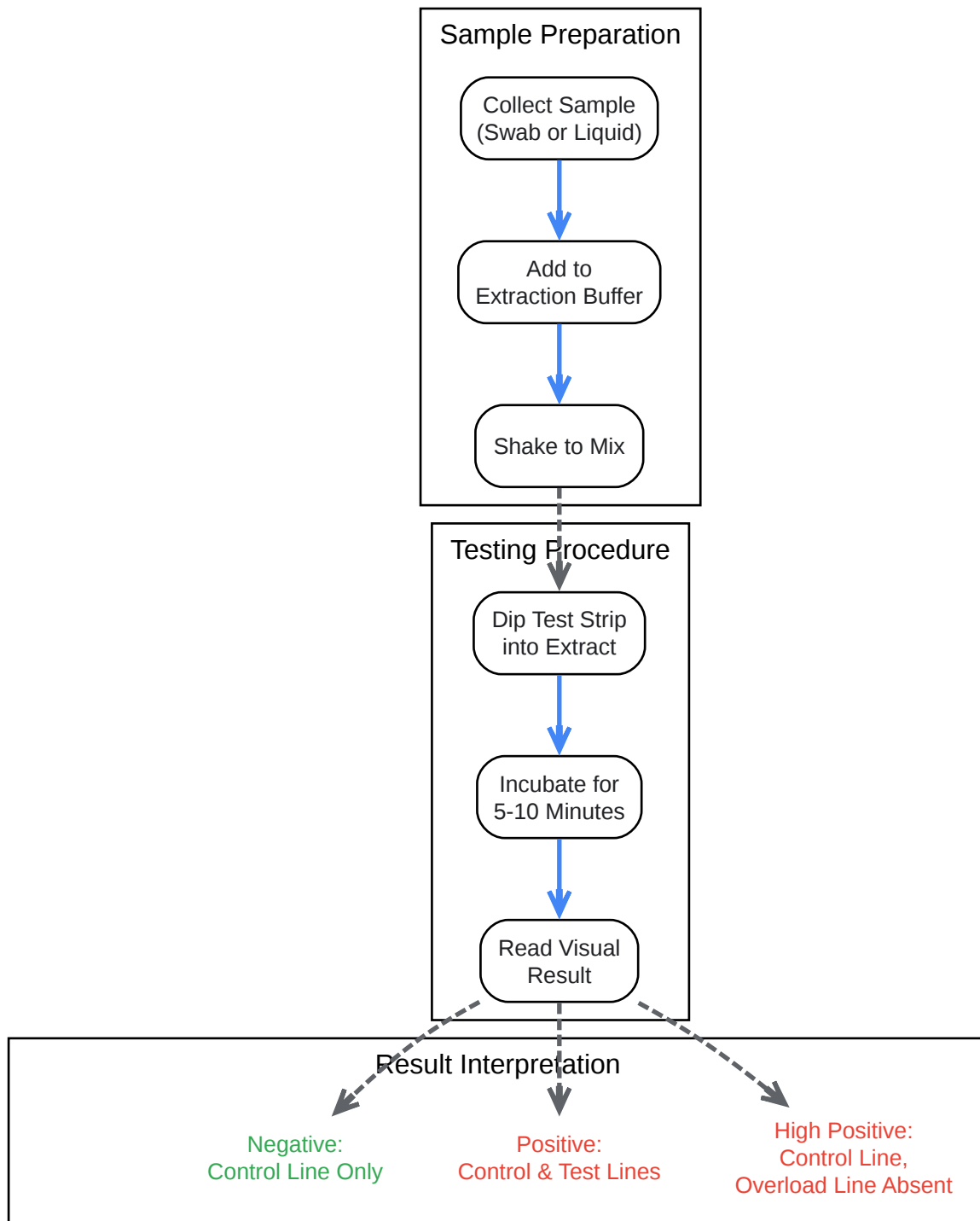
Mandatory Visualizations

The following diagrams illustrate the principles and workflows of **Neogen's** food allergen testing technologies.



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Caption: Principle of the Sandwich ELISA used in Veratox® kits.



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Caption: General workflow for Reveal® 3-D lateral flow devices.

Conclusion

Neogen provides a robust and versatile portfolio of food allergen testing solutions that cater to the diverse needs of the food industry and research sector. The quantitative ELISA platforms, Veratox® and BioKits®, offer precise measurement of allergen levels, essential for validation and compliance, while the rapid Reveal® and Reveal® 3-D lateral flow devices provide a quick and effective means of on-site screening to prevent cross-contamination. This guide serves as a foundational technical resource for professionals seeking to implement or understand **Neogen's** allergen testing technologies. For specific applications and troubleshooting, consultation with **Neogen's** technical support is recommended.

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